

Application Notes and Protocols for Calcium Chromate Pigment Dispersion in Industrial Paints

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Compound of Interest

Compound Name: Calcium chromate

Cat. No.: B077219

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These application notes provide a comprehensive guide to the dispersion of **calcium chromate** (Pigment Yellow 33) for use in industrial paint formulations. This document outlines the pigment's key properties, details experimental protocols for dispersion and performance evaluation, and presents typical performance data.

Introduction to Calcium Chromate (Pigment Yellow 33)

Calcium chromate is an inorganic pigment known for its bright yellow color and, most notably, its excellent anti-corrosive properties.^{[1][2]} It is classified under the Colour Index as Pigment Yellow 33.^[1] Its primary application is in primers for industrial and marine environments where robust corrosion protection of metal substrates is critical.^[1] The anti-corrosive action of **calcium chromate** is attributed to the release of soluble chromate ions, which passivate the metal surface by forming a protective layer of iron and chromium oxides, thus inhibiting the electrochemical process of corrosion.

Important Safety Considerations: **Calcium chromate** is a hexavalent chromium compound and is classified as a human carcinogen.^[1] All handling and processing of this pigment must be conducted with appropriate personal protective equipment (PPE), including respiratory protection, gloves, and eye protection, in a well-ventilated area to minimize exposure.

Pigment Properties and Specifications

A summary of typical physical and chemical properties of **calcium chromate** (Pigment Yellow 33) is provided in Table 1. These values are representative and may vary between different commercial grades.

Property	Typical Value	Units	Test Method
Chemical Formula	CaCrO ₄	-	-
Colour Index	Pigment Yellow 33	-	-
CAS Number	13765-19-0	-	-
Density	2.8 - 3.1	g/cm ³	ASTM D153
Oil Absorption	15 - 25	g/100g	ASTM D281
Particle Size Distribution (D50)	1 - 5	µm	Laser Diffraction
Solubility in Water	Slightly soluble	-	-

Dispersion of Calcium Chromate in Paint Formulations

Proper dispersion of **calcium chromate** pigment is crucial for achieving optimal anti-corrosive performance, color, and film properties. The process involves the wetting of pigment particles, the mechanical breakdown of agglomerates, and the stabilization of the dispersed particles within the resin system.

Recommended Dispersion Equipment

For laboratory-scale preparations, high-speed dispersers (HSD) with a Cowles-type blade are commonly used. For larger-scale production, bead mills or sand mills are recommended to achieve a finer and more uniform dispersion.

General Dispersion Procedure (High-Speed Disperser)

- Premixing: In a suitable vessel, combine the resin, solvent, and any wetting and dispersing additives.
- Wetting: While mixing at low speed, gradually add the **calcium chromate** pigment to the liquid phase. Ensure all the pigment is wetted by the vehicle.
- Dispersion: Increase the speed of the disperser to create a vortex. The tip speed of the blade should typically be between 18-25 m/s.
- Milling: Continue dispersion until the desired fineness of grind is achieved. This is typically monitored using a Hegman gauge.
- Let-down: Reduce the mixing speed and add the remaining components of the paint formulation (e.g., additional resin, solvents, and other additives). Mix until uniform.

Experimental Protocols for Performance Evaluation

Fineness of Grind (ASTM D1210)

This method is used to assess the degree of pigment dispersion.

- Place a small amount of the paint sample at the deep end of the Hegman gauge channel.
- With a straight-edged scraper held at a right angle to the gauge, draw the paint down the length of the channel in a smooth, steady motion.
- Immediately view the gauge at a low angle to the light source.
- The fineness of grind is the point on the scale where a significant number of coarse particles or scratches first appear. The reading is typically reported in Hegman units (0-8) or microns. For anti-corrosive primers, a Hegman value of 4 to 5 is generally acceptable.

Rub-Out Test (ASTM D2090 - adapted)

This test is used to evaluate the stability of the pigment dispersion and identify potential issues like flocculation.

- Apply a uniform film of the paint to a non-porous substrate (e.g., a Leneta chart).

- Allow the film to partially dry.
- Firmly rub a small area of the wet film with a fingertip in a circular motion.
- Allow the entire film to dry completely.
- Visually compare the color of the rubbed area to the unrubbed area. A significant color difference indicates poor dispersion stability (flocculation).

Corrosion Resistance (ASTM B117 - Salt Spray Test)

This is an accelerated corrosion test to evaluate the protective properties of the paint.

- Prepare steel panels according to standard procedures (e.g., ASTM D609).
- Apply the **calcium chromate** primer to the panels at a specified dry film thickness.
- Allow the panels to cure completely as per the manufacturer's instructions.
- Scribe a line through the coating to the metal substrate.
- Place the panels in a salt spray cabinet, where they will be exposed to a continuous fog of 5% sodium chloride solution at 35°C.
- Periodically inspect the panels for signs of corrosion, such as blistering, rusting, and creepage from the scribe. Record the number of hours to failure based on predefined criteria (e.g., degree of blistering or rust creepage).

Typical Performance Data in Industrial Coatings

The following tables provide representative performance data for a solvent-based epoxy-polyamide primer formulated with **calcium chromate**.

Table 2: Formulation Characteristics

Property	Typical Value	Units
Pigment Volume Concentration (PVC)	35 - 45	%
Viscosity (Krebs Units)	70 - 85	KU
Fineness of Grind (Hegman)	4 - 5	-

Table 3: Dried Film Properties

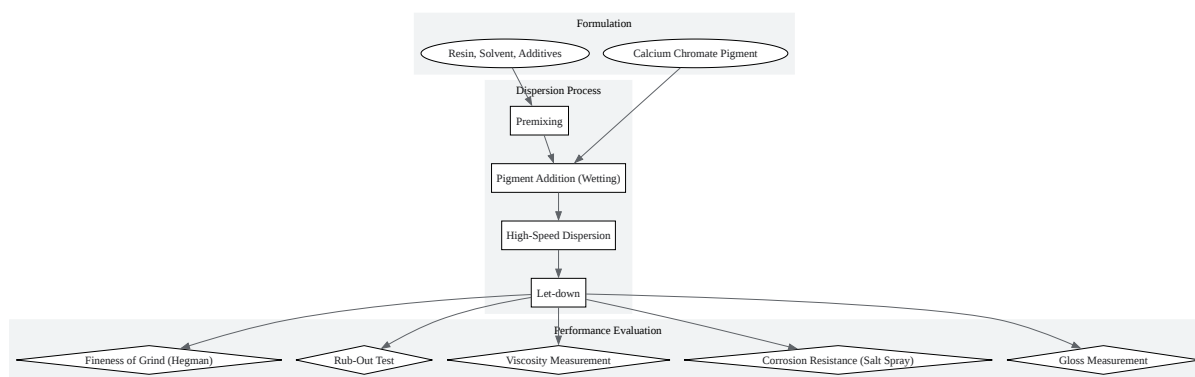
Property	Typical Value	Units	Test Method
Gloss (60°)	10 - 20	Gloss Units	ASTM D523
Dry Film Thickness	50 - 75	µm	-

Table 4: Corrosion Resistance Performance

Test	Duration	Observation
Salt Spray (ASTM B117)	1000	No blistering or rusting on the panel face. Scribe creepage less than 2 mm.
Humidity Resistance (ASTM D2247)	500	No change in appearance.

Visualizations

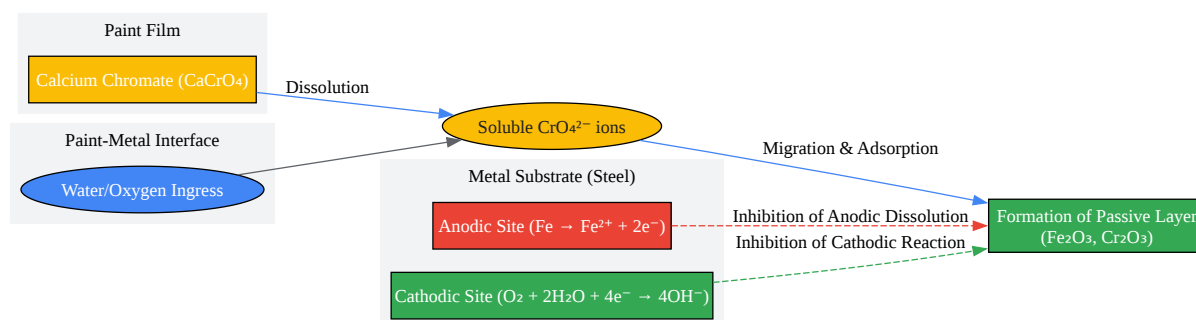
Workflow for Calcium Chromate Pigment Dispersion and Evaluation



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Pigment dispersion and evaluation workflow.

Corrosion Inhibition Mechanism of Calcium Chromate



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Passivation mechanism of **calcium chromate**.

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References

- 1. coteclabs.com [coteclabs.com]
- 2. Presto Group Blog [prestogroup.com]
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